

Application Notes: 4-Bromo-3-methoxyaniline in the Synthesis of Phenylpyrazole Herbicides

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Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

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Introduction

4-Bromo-3-methoxyaniline is a key aromatic building block utilized in the synthesis of a variety of agrochemicals. Its substituted aniline structure allows for the introduction of functionalities crucial for the biological activity of the final product. This application note details the use of **4-Bromo-3-methoxyaniline** in the synthesis of potent phenylpyrazole herbicides, which are known to be effective against a broad spectrum of weeds. The synthetic route involves the transformation of **4-Bromo-3-methoxyaniline** into the key intermediate, 4-bromo-2-cyano-3-methoxyaniline, which is subsequently used to construct the final herbicidally active compounds.

Data Presentation

The following table summarizes the key quantitative data for the synthetic protocol described below.

Step	Reaction	Starting Material	Product	Reagents/Conditions	Yield (%)	Purity (%)	Reference
1	Cyanation	4-Bromo-3-methoxyaniline	4-Bromo-2-cyano-3-methoxyaniline	N-Bromosuccinimide (NBS), Pyridine	~80	>95	[1]
2	Phenylpyrazole herbicide synthesis (example)	4-Bromo-2-cyano-3-methoxyaniline	Isoxazolin-3-yl-acylbenzene derivative	Specific reaction conditions from cited patents	-	-	

Note: The yield for the second step is dependent on the specific isoxazolin-3-yl-acylbenzene derivative being synthesized and is detailed in the referenced patent literature.

Experimental Protocols

Step 1: Synthesis of 4-Bromo-2-cyano-3-methoxyaniline

This protocol describes the cyanation of **4-Bromo-3-methoxyaniline** to produce the key intermediate 4-bromo-2-cyano-3-methoxyaniline. This intermediate is crucial for the subsequent synthesis of certain herbicidally active compounds.[1]

Materials:

- **4-Bromo-3-methoxyaniline**
- N-Bromosuccinimide (NBS)
- Pyridine
- Appropriate glassware and stirring equipment

- Purification apparatus (e.g., column chromatography)

Procedure:

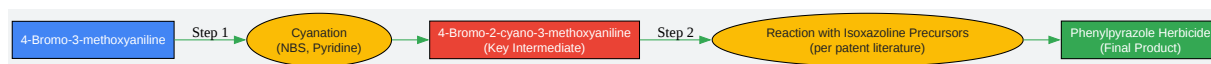
- Dissolve **4-Bromo-3-methoxyaniline** in pyridine in a suitable reaction vessel.
- Cool the solution to 0-5 °C using an ice bath.
- Slowly add N-Bromosuccinimide (NBS) portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Upon completion, quench the reaction by adding water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure 4-bromo-2-cyano-3-methoxyaniline.^[1]

Step 2: Synthesis of Phenylpyrazole Herbicides

The intermediate, 4-bromo-2-cyano-3-methoxyaniline, serves as a precursor for the synthesis of herbicidally active isoxazolin-3-yl-acylbenzene derivatives. The detailed synthetic protocols for these subsequent steps are described in patent literature, specifically WO 98/31681 and WO 99/58509. The general approach involves the reaction of the aniline derivative with other reagents to form the final herbicidal molecule. Researchers are directed to these patents for specific reaction conditions, reagents, and purification methods for the synthesis of the final agrochemical products.

Mandatory Visualizations

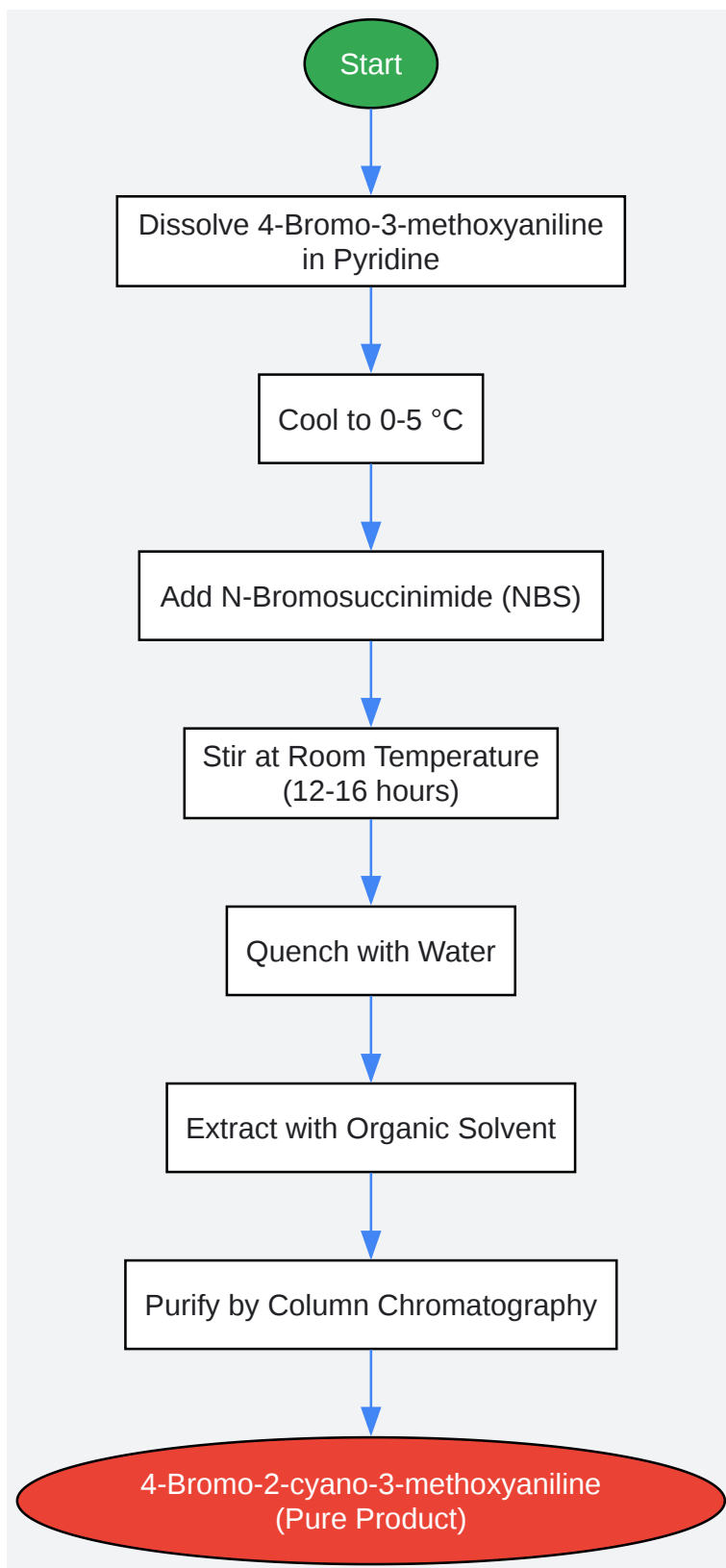
Logical Relationship of the Synthetic Pathway



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Caption: Synthetic pathway from **4-Bromo-3-methoxyaniline** to a Phenylpyrazole Herbicide.

Experimental Workflow for the Synthesis of the Key Intermediate



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Caption: Workflow for the synthesis of 4-Bromo-2-cyano-3-methoxyaniline.

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References

- 1. CN102783487A - Cyazofamid suspension concentrate and preparation method thereof - Google Patents [patents.google.com]
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